

Sodium Trifluoroacetate-¹³C₂: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium trifluoroacetate-13C2

Cat. No.: B586808

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Sodium trifluoroacetate-¹³C₂, a stable isotope-labeled compound critical for a range of applications in analytical chemistry, particularly in mass spectrometry and nuclear magnetic resonance spectroscopy. This document details its chemical identity, properties, and its primary application as an internal standard for the quantification of trifluoroacetic acid and related fluorinated compounds.

Chemical Identity and Synonyms

Sodium trifluoroacetate-¹³C₂ is the sodium salt of trifluoroacetic acid that has been isotopically labeled with two Carbon-13 atoms. This labeling provides a distinct mass shift, making it an ideal internal standard for analytical applications.[\[1\]](#)

Below is a summary of its various synonyms, alternate names, and chemical identifiers.

| Category | Identifier |
|--|---|
| Systematic Name | sodium;2,2,2-trifluoroacetate- ¹³ C ₂ |
| Common Synonyms | Trifluoroacetic Acid- ¹³ C ₂ Sodium Salt[2] |
| Sodium Trifluoromethanecarboxylate- ¹³ C ₂ [2] | |
| Sodium Trifluoroacetic Acid Salt- ¹³ C ₂ [2] | |
| Sodium Trifluoro(1,2- ¹³ C ₂)acetate[3] | |
| TFA-sodium- ¹³ C ₂ [3] | |
| Isotopically labeled TFA sodium salt[3] | |
| Trifluoroacetic acid - ¹³ C sodium salt[3] | |
| Sodium perfluoroacetate- ¹³ C[3] | |
| Acetic acid - ¹³ C, trifluoro-, sodium salt[3] | |
| CAS Number | 1794767-05-7[4] |
| Unlabeled CAS Number | 2923-18-4[4] |

Physicochemical Properties

A compilation of the key physicochemical properties of Sodium trifluoroacetate-¹³C₂ is provided below. This data is essential for its proper handling, storage, and use in experimental settings.

| Property | Value | Source |
|-------------------|--|---|
| Molecular Formula | $^{13}\text{C}_2\text{F}_3\text{NaO}_2$ | [4] |
| Molecular Weight | 137.99 g/mol | [2][3][4] |
| Appearance | White to off-white solid/powder | [3][5] |
| Melting Point | >235 °C[3] or 180 - 183 °C[5] [6] | Multiple sources report varying melting points. |
| Solubility | Soluble in water.[7] May also be soluble in DMSO, Ethanol, or DMF.[6] | |
| Stability | Very hygroscopic.[2] | |
| Storage | Store at +4°C for short-term.[4] For long-term storage as a powder, -20°C for up to 3 years is recommended. In solvent, store at -80°C for up to 6 months.[6] | |

Applications in Research and Development

The primary application of Sodium trifluoroacetate- $^{13}\text{C}_2$ is as an internal standard in quantitative analytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS) and nuclear magnetic resonance (NMR) spectroscopy.[1] Its use is crucial for the accurate quantification of trifluoroacetic acid (TFA), a common counterion in pharmaceutical preparations and a metabolite of some fluorinated drugs, as well as other per- and polyfluoroalkyl substances (PFAS).[8]

Isotope Dilution Mass Spectrometry (IDMS)

In LC-MS-based methods, Sodium trifluoroacetate- $^{13}\text{C}_2$ serves as an ideal internal standard for isotope dilution analysis. The principle of this technique is to add a known amount of the isotopically labeled standard to a sample before processing. The labeled standard co-elutes with the unlabeled analyte and experiences similar matrix effects and ionization suppression or enhancement. By measuring the ratio of the analyte to the internal standard, accurate

quantification can be achieved, compensating for variations in sample preparation and instrument response.

Nuclear Magnetic Resonance (NMR) Spectroscopy

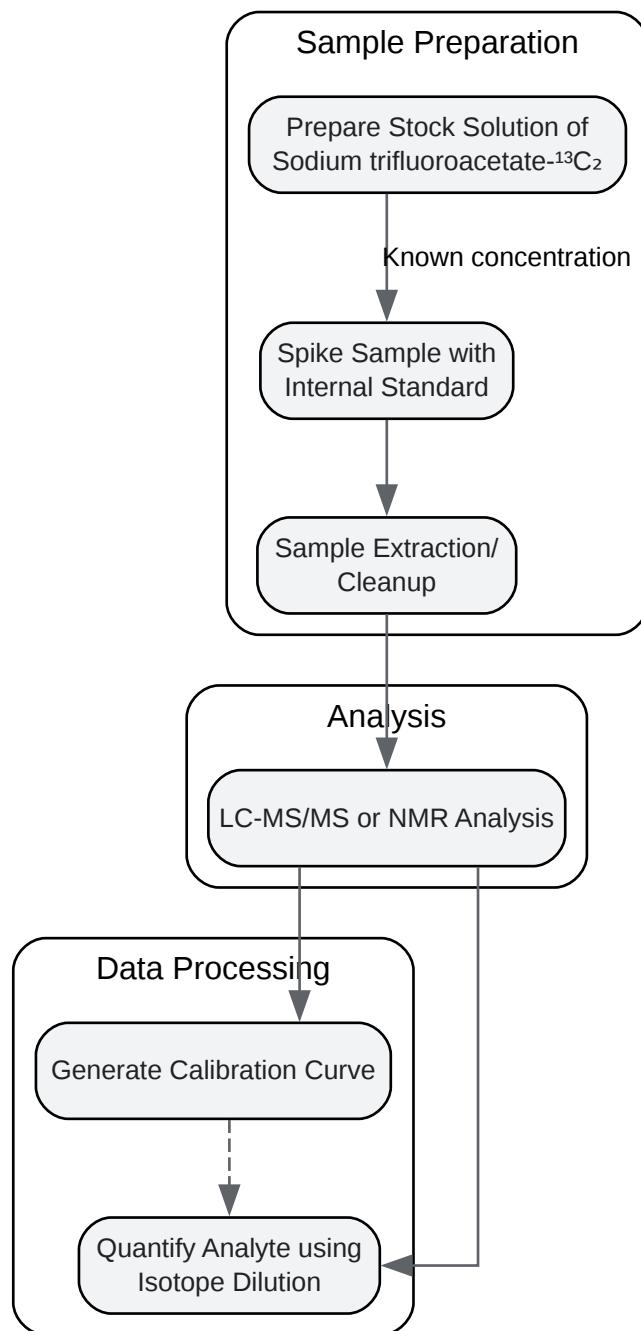
In ^{13}C NMR spectroscopy, while less common for routine quantification compared to MS, ^{13}C -labeled compounds can be used as internal standards for concentration determination, especially when a high degree of accuracy is required.^{[9][10]} They can also serve as reference compounds for chemical shift calibration.

Experimental Protocols

While specific experimental protocols are highly dependent on the matrix being analyzed and the instrumentation used, the following sections provide generalized methodologies for the use of Sodium trifluoroacetate- $^{13}\text{C}_2$ as an internal standard.

General Workflow for use as an Internal Standard

The following diagram illustrates a typical workflow for using Sodium trifluoroacetate- $^{13}\text{C}_2$ as an internal standard in a quantitative analytical method.

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Internal Standard Workflow

Sample Preparation for LC-MS/MS Analysis of Aqueous Samples (e.g., Environmental Water)

This protocol outlines the general steps for preparing aqueous samples for the analysis of TFA and other short-chain PFAS using Sodium trifluoroacetate-¹³C₂ as an internal standard.

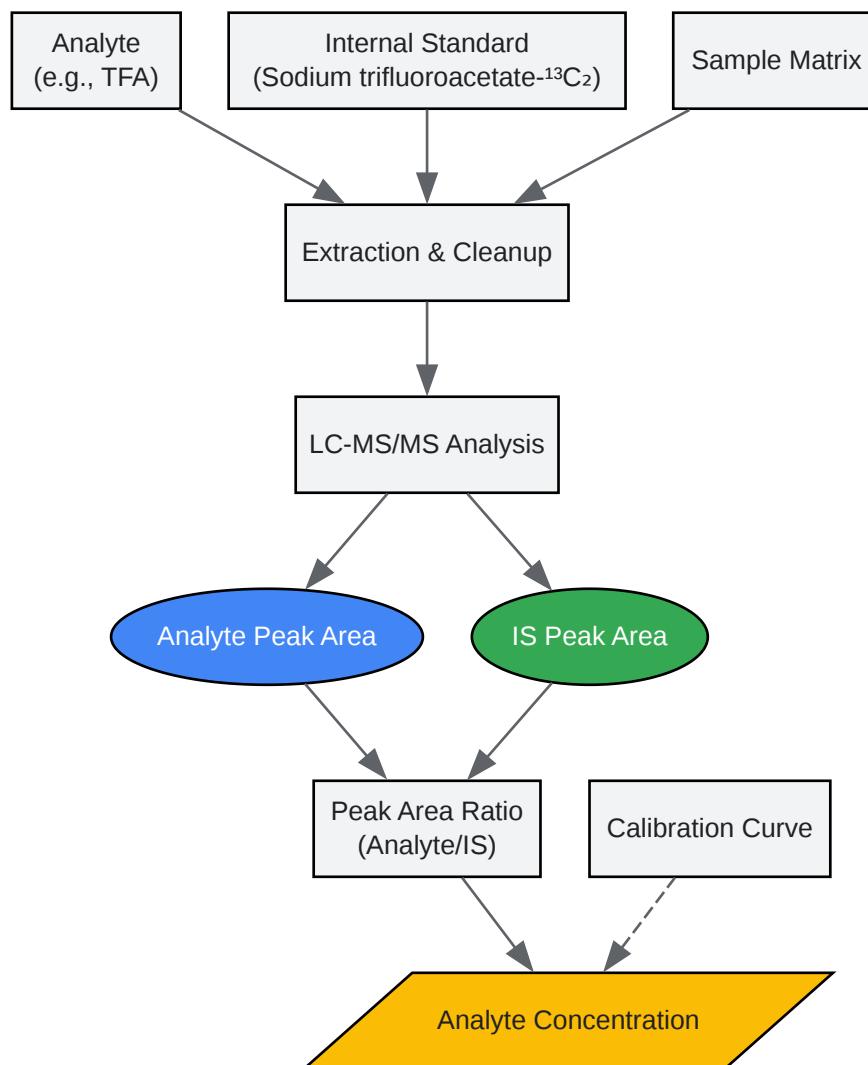
- Preparation of Internal Standard Stock Solution:
 - Accurately weigh a known amount of Sodium trifluoroacetate-¹³C₂ and dissolve it in a high-purity solvent (e.g., methanol or water) to prepare a concentrated stock solution.
 - Perform serial dilutions to create a working solution at a concentration appropriate for spiking into samples.
- Sample Collection and Preservation:
 - Collect water samples in polypropylene containers to minimize adsorption of PFAS.
 - Preserve samples as required by the specific analytical method (e.g., addition of a preservative, storage at 4°C).
- Spiking with Internal Standard:
 - To a known volume of the water sample, add a precise volume of the Sodium trifluoroacetate-¹³C₂ working solution.
- Sample Extraction and Cleanup (if necessary):
 - For trace analysis, solid-phase extraction (SPE) may be required to concentrate the analytes and remove matrix interferences.
 - The choice of SPE sorbent and elution solvents will depend on the specific PFAS being analyzed.
- Final Extract Preparation:
 - The eluate from the SPE cartridge is typically evaporated and reconstituted in a solvent compatible with the LC mobile phase (e.g., a mixture of methanol and water).

Instrumental Analysis by LC-MS/MS

- Liquid Chromatography (LC):
 - An appropriate LC column (e.g., a C18 or anion-exchange column) is used to separate the target analytes from other components in the sample extract.
 - The mobile phase composition and gradient are optimized to achieve good chromatographic resolution.
- Mass Spectrometry (MS/MS):
 - The mass spectrometer is operated in negative ion mode using electrospray ionization (ESI).
 - Multiple Reaction Monitoring (MRM) is typically used for quantification, monitoring specific precursor-to-product ion transitions for both the unlabeled analyte and the ¹³C-labeled internal standard.

Logical Relationship for Quantification

The quantification of the target analyte is based on the ratio of its peak area to the peak area of the ¹³C-labeled internal standard. This relationship is illustrated in the following diagram.

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Quantification Logic Diagram

Safety and Handling

Sodium trifluoroacetate-¹³C₂ should be handled in accordance with its Safety Data Sheet (SDS). It is classified as fatal if swallowed.^[5] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the solid material and its solutions. Work should be conducted in a well-ventilated area or a fume hood. Due to its hygroscopic nature, it should be stored in a tightly sealed container in a dry environment.^[2]

This technical guide provides a foundational understanding of Sodium trifluoroacetate-¹³C₂ for its effective and safe use in research and development. For specific applications, further method development and validation will be necessary to meet the requirements of the analytical task.

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- To cite this document: BenchChem. [Sodium Trifluoroacetate-¹³C₂: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b586808#sodium-trifluoroacetate-13c2-synonyms-and-alternate-names>

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